

No Publicly Available Data for LL320 Clinical Trial

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: LL320

Cat. No.: B12380919

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Following a comprehensive search for publicly available information, no clinical trial data, experimental protocols, or outcomes associated with an investigational product designated "**LL320**" could be identified.

The search for "**LL320** clinical trial" and related terms did not yield any results corresponding to a specific therapeutic agent undergoing clinical evaluation. Information available in the public domain, including clinical trial registries, scientific publications, and pharmaceutical company disclosures, does not contain references to a drug or intervention with this identifier.

The search did, however, return information on several unrelated topics, including:

- A neuroprotective low molecular weight dextran sulphate known as ILB®, which has been investigated for neurodegenerative diseases such as Amyotrophic Lateral Sclerosis (ALS).[1]
- Research on allosteric inhibitors that target the Lys-320 (K320) residue of kidney-type glutaminase (GLS1), a potential target in cancer therapy.[2]
- The human cathelicidin antimicrobial peptide LL-37, which plays a role in the innate immune system.[3][4]
- Various clinical trials for cell therapies, such as those targeting DLL3 in lung cancer.
- The application of Large Language Models (LLMs) in the field of drug discovery and development.[5][6][7]

It is possible that "LL320" represents an internal compound code that has not yet been disclosed publicly, is an erroneous designation, or refers to a project that has been discontinued without public record.

Without any data on the LL320 clinical trial, it is not possible to provide a comparison guide, summarize quantitative data, detail experimental protocols, or create the requested visualizations. Further information regarding the specific nature of LL320, the therapeutic area of interest, or the sponsoring organization would be necessary to conduct a more targeted and effective search.

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References

- 1. The mechanism of action of a novel neuroprotective low molecular weight dextran sulphate: New platform therapy for neurodegenerative diseases like Amyotrophic Lateral Sclerosis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Synthesis of Novel Kidney-Type Glutaminase Allosteric Inhibitors Targeting the Critical Lys-320 Residue - PubMed [pubmed.ncbi.nlm.nih.gov]
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- 5. Large language models for drug discovery and development - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. merck.com [merck.com]
- 7. Large Language Models and Their Applications in Drug Discovery and Development: A Primer - PMC [pmc.ncbi.nlm.nih.gov]
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